

NMR spectral data comparison for humulene epoxide II verification

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

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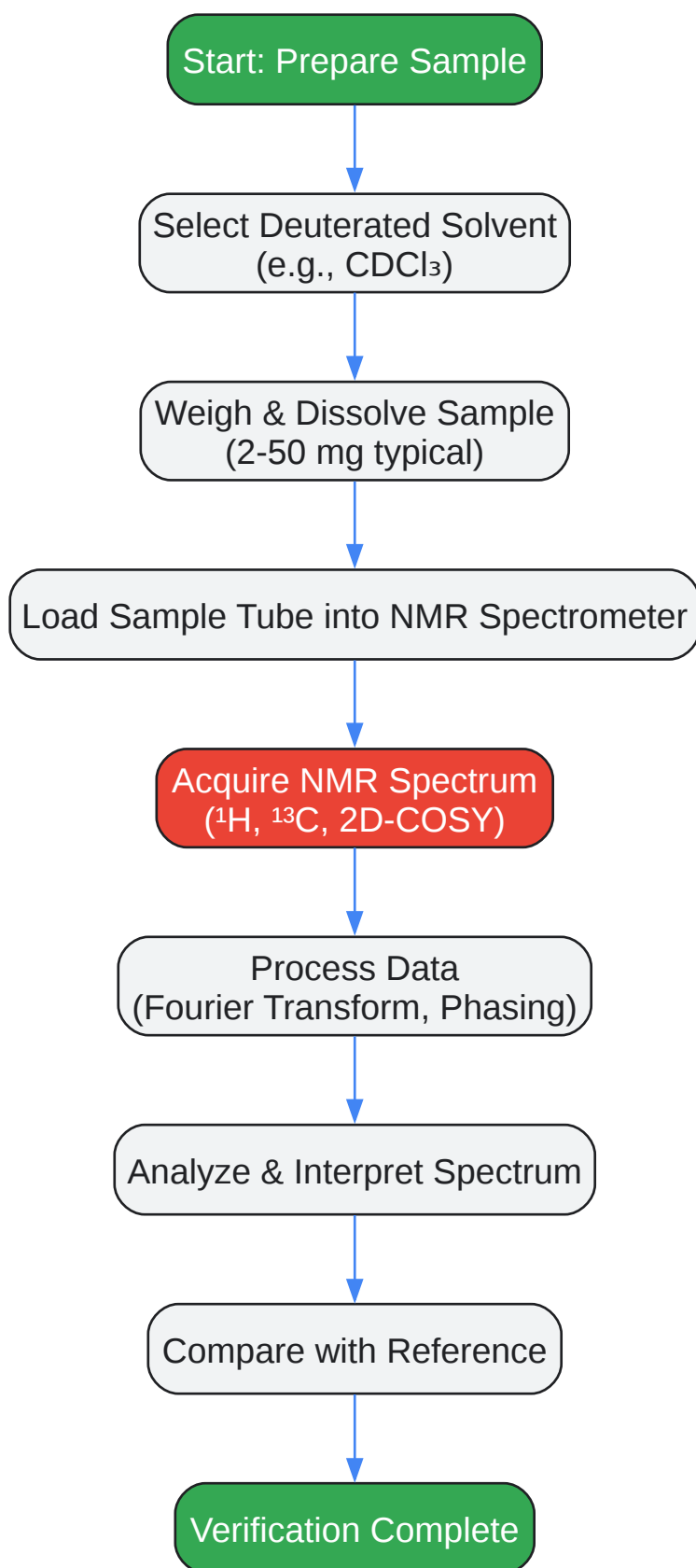
Foundational Knowledge on NMR Spectroscopy

While the specific data was not found, the search results offer a solid overview of NMR fundamentals, which are crucial for interpreting any spectral data you may find. The table below summarizes these key principles.

Aspect	Description
Basic Principle	Exploits magnetic properties of certain atomic nuclei in external magnetic field; observes transitions between nuclear spin states [1] [2].
Chemical Shift (δ)	Reflects electronic environment of nucleus (shielding/deshielding); reported in ppm relative to standard (e.g., TMS); identifies functional groups [1] [2].
Key NMR Nuclei	(^1H) (Proton NMR), (^{13}C) (Carbon-13 NMR), (^{19}F), (^{31}P) [2] [3].
Sample Preparation	Uses deuterated solvents (e.g., CDCl_3) to avoid signal interference from protons [3].
Instrumentation	High-field superconducting magnets for resolution/sensitivity; modern spectrometers use Fourier Transform technique [1] [2] [3].

Experimental Protocol for NMR Verification

Based on general NMR practice, here is a typical workflow you would follow to verify a compound like humulene epoxide II. This process can be visualized in the diagram below.



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1. Sample Preparation

- **Solvent Selection:** Prepare a solution using a deuterated solvent appropriate for humulene epoxide II. Chloroform-d (CDCl_3) is common for organic compounds [3].
- **Sample Concentration:** Use approximately 2-50 mg of the sample to obtain a decent-quality spectrum [3].

2. Data Acquisition

- Run standard one-dimensional NMR experiments, starting with **Proton (^1H NMR)** and **Carbon-13 (^{13}C NMR)** spectroscopy [3].
- For complex structures, perform two-dimensional (2D) NMR experiments like **COSY (Correlation Spectroscopy)** to identify proton-proton connections and **HSQC/HMBC** to map carbon-hydrogen bonds and long-range couplings [3].

3. Data Interpretation and Verification

- **Identify Peaks:** Assign all chemical shifts in the ^1H and ^{13}C spectra.
- **Analyze Splitting Patterns:** Use J-coupling information to identify neighboring protons.
- **Compare with Published Data:** Match the acquired chemical shifts, integration, and coupling constants with reference data for humulene epoxide II for final verification.

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References

1. 4.7: NMR Spectroscopy [chem.libretexts.org]
2. NMR Spectroscopy [www2.chemistry.msu.edu]
3. Nuclear magnetic resonance spectroscopy [en.wikipedia.org]

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